

Personal protective equipment for handling 1-Chloro-4H-octafluorobutane

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Compound of Interest

Compound Name: 1-Chloro-4H-octafluorobutane

Cat. No.: B1349372

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Essential Safety and Handling Guide: 1-Chloro-4H-octafluorobutane

This guide provides essential procedural information for the safe handling, use, and disposal of **1-Chloro-4H-octafluorobutane** (CAS No. 423-31-4) in a laboratory setting. Adherence to these protocols is critical to ensure the safety of researchers, scientists, and drug development professionals by minimizing exposure and mitigating risks.

Hazard Identification and Summary

1-Chloro-4H-octafluorobutane is classified as an irritant.[\[1\]](#)[\[2\]](#) All personnel must be fully aware of its potential hazards before handling. The primary risks are associated with direct contact and inhalation.

Table 1: GHS Classification and Hazards

Hazard Class	GHS Classification	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation [1] [2]
Eye Irritation	Category 2A	H319: Causes serious eye irritation [1] [2]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation[1][2] |

Personal Protective Equipment (PPE) Protocol

A comprehensive ensemble of personal protective equipment is mandatory to prevent exposure. The selection of appropriate PPE must be based on the specific tasks being performed.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All handling of **1-Chloro-4H-octafluorobutane**, including weighing, transferring, and use in reactions, must be performed inside a certified chemical fume hood to prevent the inhalation of vapors.[3][4]
- Safety Equipment: An eyewash station and safety shower must be readily accessible and unobstructed.[3]

Table 2: Required Personal Protective Equipment

Protection Type	Specification	Rationale and Best Practices
Eye & Face Protection	Chemical safety goggles. A face shield should be worn over goggles if there is a significant splash hazard. [1] [3] [5]	Protects against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile) for incidental contact. [3]	Provides a barrier against skin contact. For prolonged or immersive contact, consult the manufacturer's specific glove selection guide for halogenated compounds. Always inspect gloves for damage before use and change them frequently. [3]
Body Protection	A laboratory coat must be worn and fully fastened.	Protects skin and personal clothing from contamination. [3]
Footwear	Closed-toe and closed-heel shoes.	Prevents exposure from spills and dropped objects. [3]

| Respiratory Protection | Not typically required when working within a certified fume hood. | If there is a potential for exposure outside of a fume hood, such as during a large spill or equipment failure, appropriate respiratory protection must be used. Consult your institution's environmental health and safety (EHS) office for specific guidance. |

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling ensures that safety is integrated into every step of the workflow.

Methodology for Safe Handling:

- Preparation and Planning:

- Thoroughly review the Safety Data Sheet (SDS) for **1-Chloro-4H-octafluorobutane** before beginning work.[[1](#)]
- Ensure the chemical fume hood is operational and airflow is adequate.
- Prepare all necessary equipment and reagents.
- Clearly label all containers.[[4](#)]
- Ensure a spill kit compatible with halogenated organic compounds is readily available.
- Donning PPE:
 - Put on the lab coat and appropriate footwear.
 - Don chemical safety goggles and a face shield if necessary.
 - Wash and dry hands, then don the correct chemical-resistant gloves.
- Chemical Handling:
 - Perform all manipulations of the chemical exclusively within the fume hood.[[3](#)][[4](#)]
 - When weighing, use a draft shield or perform the task in a balance enclosure within the hood to avoid creating dust or aerosols.
 - Keep containers tightly closed when not in use.[[1](#)]
 - Avoid direct contact and inhalation.
- Doffing PPE:
 - Remove gloves first, using a technique that avoids touching the outside of the glove with bare skin.
 - Remove the lab coat, followed by goggles and face shield.
 - Wash hands thoroughly with soap and water after handling is complete.[[1](#)]

- Storage:
 - Store the chemical in a tightly sealed, properly labeled container.[1][4]
 - The storage area must be a cool, dry, and well-ventilated location.[1][4]
 - Store in a locked cabinet or area to restrict access.[1]

Emergency and Disposal Plans

Emergency First Aid Protocol

Table 3: First Aid Measures

Exposure Route	Procedure
Inhalation	Immediately move the person to fresh air and ensure they are comfortable for breathing. If the person feels unwell, seek immediate medical attention by calling a poison center or physician.[1]
Skin Contact	Take off contaminated clothing immediately. Wash the affected skin with plenty of soap and water.[1] If skin irritation develops or persists, seek medical advice.[1] Wash contaminated clothing before reuse.[1]
Eye Contact	Immediately rinse the eyes cautiously with water for several minutes. If contact lenses are present, remove them if it is easy to do so. Continue rinsing.[1] If eye irritation persists, seek immediate medical attention.[1]

| Ingestion | Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention. |

Small Spill Cleanup Protocol

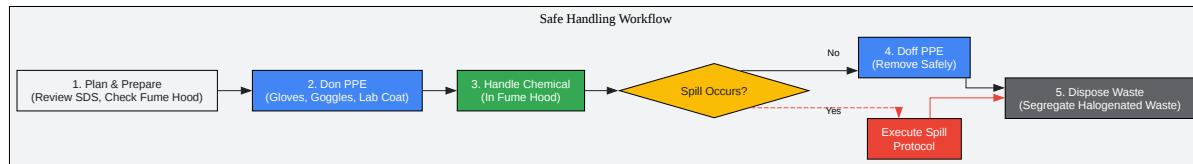
- Alert personnel in the immediate area.
- Ensure you are wearing the appropriate PPE as detailed in Table 2, including double-gloving with nitrile gloves.
- Contain the spill with absorbent material from a spill kit suitable for organic compounds.
- Carefully collect the absorbed material using non-sparking tools. Work from the outside of the spill inward.
- Place all cleanup materials into a clearly labeled, sealed container for hazardous waste.[\[3\]](#)
- Wipe the spill area with a damp cloth and a suitable solvent (e.g., isopropanol).[\[3\]](#)
- Place the wipe into the hazardous waste container.
- Wash the area again with soap and water.[\[3\]](#)

Waste Disposal Plan

- Waste Segregation: **1-Chloro-4H-octafluorobutane** is a halogenated organic compound. All waste containing this chemical must be segregated into a designated, labeled "Halogenated Organic Waste" container.[\[4\]](#)
- Contaminated Materials: All disposables that have come into contact with the chemical, such as gloves, wipes, and pipette tips, must be disposed of as hazardous waste in the same segregated container.[\[3\]](#)
- Disposal Method: Do not dispose of this chemical or its waste down the drain.[\[3\]](#) All waste must be disposed of through your institution's EHS office at an approved waste disposal plant.[\[1\]](#)

Workflow for Safe Handling

The following diagram illustrates the logical workflow for safely managing **1-Chloro-4H-octafluorobutane** in the laboratory.



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Caption: Logical workflow for handling **1-Chloro-4H-octafluorobutane**.

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